

Technical Guide: Ticarcillin Disodium Salt Solubility & Stability Profile[1][2]

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Compound of Interest

Compound Name: Ticarcillin (sodium)

Cat. No.: B12420698

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Executive Summary

Ticarcillin disodium (CAS: 4697-14-7) is a carboxypenicillin exhibiting high aqueous solubility due to its disodium salt form.[1][2][3] While solubility exceeds 100 mg/mL in water, its utility is strictly limited by the inherent instability of the beta-lactam ring in aqueous environments.

Critical Takeaway: The limiting factor in ticarcillin workflows is not solubility (how much dissolves) but stability (how long it remains active).[2] Researchers often erroneously store reconstituted stock solutions at 4°C for extended periods, leading to cryptic experimental failure due to ring hydrolysis.[1] **Optimal protocol:** Reconstitute at 50–100 mg/mL in water, filter-sterilize immediately, and store aliquots at -20°C or below.[1][2]

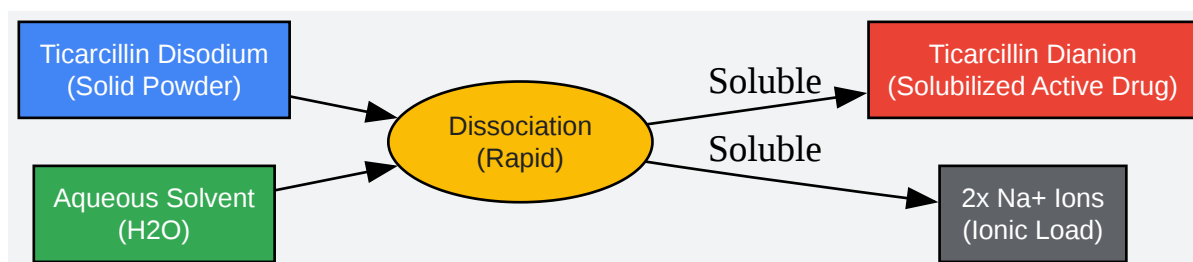
Physicochemical Profile

Understanding the molecular basis of ticarcillin's behavior is prerequisite to proper handling. The disodium salt form is chosen over the free acid to maximize hydrophilicity, but this introduces ionic considerations for sensitive cell culture systems.

| Parameter | Specification | Technical Note |
|------------------|--|---|
| Molecular Weight | 428.39 g/mol | Use this value for Molarity calculations (not the free acid MW).[1][2] |
| Formula | C ₁₅ H ₁₄ N ₂ Na ₂ O ₆ S ₂ | High sodium content (~10.7%) impacts osmolarity in high-conc.[1][2] stocks. |
| Appearance | White to pale yellow powder | Highly hygroscopic.[1][3] Must be weighed in low-humidity environments.[1][2] |
| pKa | ~2.5 (COOH), ~3.4 (COOH) | Polyprotic acid behavior; exists as a dianion at physiological pH.[2] |
| Hygroscopicity | High | Powder clumps rapidly upon exposure to air.[1] |

Molecular Dissociation Logic

The following diagram illustrates the dissociation of the disodium salt in water, which drives its high solubility profile.



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Figure 1: Dissociation mechanism.[1][2] The separation of sodium ions renders the bulky beta-lactam core hydrophilic.

Solubility Data & Solvent Compatibility

The following data aggregates empirical solubility limits. While "freely soluble" is the pharmacopeial definition, practical lab limits are defined by viscosity and osmolarity.

Quantitative Solubility Table

| Solvent | Solubility Limit (25°C) | Application Notes |
|------------------|-------------------------|---|
| Water (SWFI) | > 100 mg/mL | Preferred. Optimal for stock solutions.[1][2] Clear to pale yellow.[1][4][5][6][7][8] |
| 0.9% Saline (NS) | > 100 mg/mL | Compatible, but increases ionic strength.[1] |
| PBS (pH 7.2) | ~ 10 mg/mL | Caution. High phosphate concentrations can reduce solubility compared to water.[1][2] |
| DMSO | ~ 50–125 mg/mL | Useful for organic synthesis or specific hydrophobic assays.[1] |
| Ethanol | < 2 mg/mL | Incompatible. Do not use alcohols for reconstitution.[1] |
| DMF | ~ 20 mg/mL | Limited utility; toxic to biological systems.[1] |

Critical Buffer Warning: Avoid reconstituting directly in buffers with pH < 6.0 or > 8.0. The beta-lactam ring is susceptible to acid-catalyzed and base-catalyzed hydrolysis.[1][2] Reconstitute in water first, then dilute into the final buffer.

Stability & Degradation Mechanisms[3]

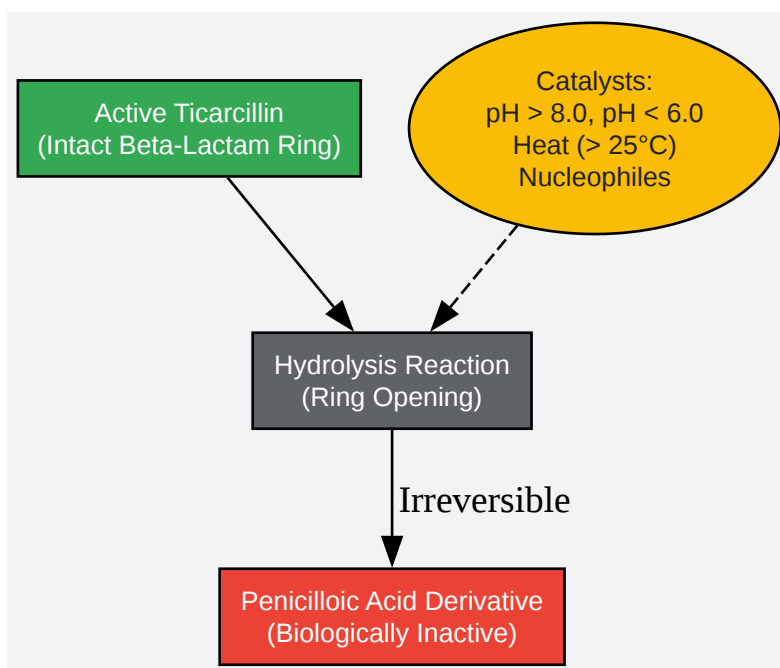
This is the most frequent point of failure. Ticarcillin in solution degrades via hydrolysis of the beta-lactam ring to penicilloic acid, which is biologically inactive and potentially immunogenic.[1]

Stability Profile (Reconstituted Solution)

- Room Temperature (20-25°C): < 6 hours.[1][2] (Significant degradation detectable after 6h). [1][2]
- Refrigerated (4°C): < 72 hours. (Often cited as 7 days, but potency loss begins earlier. 72h is the safe limit for quantitative MIC assays).
- Frozen (-20°C): 30 days.[1][2]
- Deep Freeze (-80°C): > 6 months.[1][2]

Degradation Pathway Visualization

The beta-lactam ring tension makes it an "energy spring" ready to snap open upon nucleophilic attack (by water or hydroxide ions).[1][2]



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Figure 2: The primary degradation pathway.[1][2] Once the ring opens, antibiotic activity is permanently lost.

Standard Operating Procedure (SOP): Preparation of 100 mg/mL Stock

Objective: Prepare a sterile, stable stock solution of Ticarcillin Disodium.

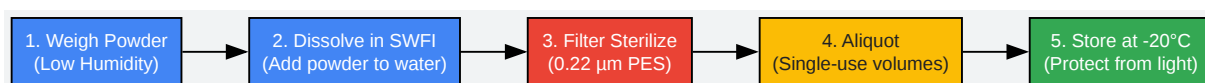
Materials

- Ticarcillin Disodium Salt (Powder)[2][3][4][5][7][8][9]
- Sterile Water for Injection (SWFI) or Molecular Grade Water (Nuclease-free)[1][2]
- 0.22 μm Syringe Filter (PES or PVDF membrane; avoid Nylon if possible to prevent protein binding in complex media later)[1][2]
- Sterile microcentrifuge tubes (Light-blocking amber tubes preferred)[1][2]

Protocol Workflow

- Calculations:
 - Target Conc: 100 mg/mL.[1]
 - Target Volume: 10 mL.
 - Mass Required: 1.0 g.[1]
 - Note: No correction for salt is usually needed for potency unless the Certificate of Analysis (CoA) specifies a low potency (<800 $\mu\text{g}/\text{mg}$).[1]
- Weighing:
 - Weigh 1.0 g of powder rapidly. The powder will absorb moisture from the air, becoming sticky. Close the source container immediately.
- Solubilization:
 - Add approx. 8 mL of SWFI to a sterile tube.[1]
 - Add the powder to the water (do not add water to powder, to prevent clumping at the bottom).

- Vortex gently or invert until fully dissolved.[1][2] Solution should be clear to pale yellow.[1][5][6][7][8]
- Adjust final volume to 10 mL with SWFI.
- Sterilization:
 - Pass the solution through a 0.22 μm syringe filter into a sterile receiver.
 - Why? Ticarcillin is not sterile unless labeled "Sterile for Injection." [1] Research grade salts often contain bacterial endotoxins or particulates.[1]
- Aliquot & Storage:
 - Dispense into 500 μL or 1 mL aliquots.
 - Freeze immediately at -20°C .
 - Do not refreeze after thawing.[1][2][5]



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Figure 3: Operational workflow for stock preparation ensuring sterility and stability.

Troubleshooting & FAQs

Q: The solution turned dark yellow/orange after 2 days at 4°C . Is it safe to use? A:No.

Darkening indicates significant oxidation and hydrolysis.[1] While some color change is normal (pale yellow), dark amber indicates degradation products.[1] Discard.

Q: Can I autoclave Ticarcillin? A:Absolutely not. The heat of autoclaving (121°C) will instantly destroy the beta-lactam ring.[1][2] You must use filter sterilization.[1][2]

Q: Can I mix Ticarcillin with Aminoglycosides (e.g., Gentamicin) in the same stock? A:No. Beta-lactams can chemically inactivate aminoglycosides when mixed in high concentrations in the

same syringe or flask.[1] Administer/add them separately.

Q: My buffer is pH 8.5. Will Ticarcillin work? A: Activity will be compromised rapidly. If your experiment requires pH 8.5, add the Ticarcillin immediately before the start of the assay to minimize exposure time to the alkaline environment.

References

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